Technical Guide: Solubility Profiling and Thermodynamic Analysis of 2-Chloro-3-nitroaniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-3-nitroaniline*
CAS No.:	*3970-41-0*
Cat. No.:	*B1591111*

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CAS Number: 3970-41-0 Molecular Formula: $C_6H_5ClN_2O_2$ Molecular Weight: 172.57 g/mol [1]

Executive Summary

This technical guide addresses the solubility characteristics, thermodynamic modeling, and experimental determination protocols for **2-Chloro-3-nitroaniline**. As a critical intermediate in the synthesis of azo dyes and pharmacophores (specifically benzodiazepine and quinoxaline scaffolds), precise solubility data is essential for optimizing recrystallization yields and reaction kinetics.

While extensive datasets exist for its structural isomers (e.g., 2-chloro-5-nitroaniline), this guide provides a rigorous framework for determining the specific solubility profile of the 2-chloro-3-nitro isomer, combining theoretical principles with a validated experimental workflow.

Molecular Architecture & Solvent Interaction

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The solubility behavior of **2-Chloro-3-nitroaniline** is governed by the interplay between its functional groups and the solvent matrix.

- Electronic Effects: The molecule features an electron-withdrawing nitro group ($-NO_2$) at the meta position and a chlorine atom at the ortho position relative to the amino group ($-NH_2$).
- Intramolecular vs. Intermolecular Bonding: The ortho-chlorine atom creates a steric and electronic environment that may disrupt the standard hydrogen bonding network seen in unsubstituted aniline. However, the amino group remains a hydrogen bond donor, while the nitro group acts as an acceptor.
- Polarity Profile: The compound exhibits an amphiphilic character but leans towards polar aprotic solubility.
  - High Solubility: Polar aprotic solvents (DMF, DMSO, Acetone) disrupt the crystal lattice effectively via dipole-dipole interactions.
  - Moderate Solubility: Polar protic solvents (Methanol, Ethanol) engage in hydrogen bonding but are often less effective than aprotic solvents at breaking the lattice energy of nitroanilines.
  - Low Solubility: Non-polar solvents (Hexane, Toluene) and Water (due to the hydrophobic aromatic ring dominating the weak H-bonding capacity).

Experimental Protocol: Isothermal Saturation Method

To generate accurate solubility data (mole fraction

) for **2-Chloro-3-nitroaniline**, the Isothermal Saturation Method coupled with Gravimetric Analysis is the industry standard. This protocol ensures thermodynamic equilibrium is reached before measurement.[2]

Reagents and Apparatus[4][5]

- Solute: **2-Chloro-3-nitroaniline** (Purity > 99.0%, recrystallized).

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- Solvents: Analytical grade (HPLC grade recommended) Methanol, Ethanol, Acetone, Acetonitrile, Toluene, Ethyl Acetate, DMF.[3]
- Apparatus: Double-jacketed glass vessel (50 mL), Smart thermostatic water bath (±0.05 K precision), Magnetic stirrer, Analytical balance (±0.0001 g).

Step-by-Step Workflow

- Preparation: Add excess **2-Chloro-3-nitroaniline** to 30 mL of the selected solvent in the jacketed vessel.
- Equilibration: Stir the suspension continuously for 8 hours at the set temperature.
- Settling: Stop stirring and allow the phases to separate for 2 hours. Ensure the temperature remains constant.
- Sampling: Using a pre-heated syringe filter (0.45 µm PTFE), withdraw 2-5 mL of the supernatant.
- Gravimetric Analysis:
  - Weigh a clean, dry weighing dish (
).
  - Add the supernatant and weigh immediately (
).
  - Evaporate the solvent in a vacuum oven at 40°C until constant weight is achieved.
  - Weigh the dry residue (
).

Calculation

The mole fraction solubility (
) is calculated as:

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Where:

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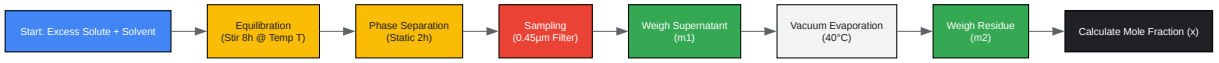
  = Molecular weight of solute (172.57 g/mol)[1]

- = Molecular weight of solvent

Workflow Visualization



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Caption: Logical workflow for the gravimetric determination of solubility via the Isothermal Saturation Method.

Thermodynamic Modeling

Experimental data points are discrete. To predict solubility at any temperature and understand the dissolution mechanism, we apply the Modified Apelblat Equation. This semi-empirical model correlates mole fraction solubility (

) with absolute temperature (

).

The Modified Apelblat Equation

- : Mole fraction solubility.[4]
- : Absolute temperature (Kelvin).
- : Empirical parameters derived from regression analysis of experimental data.
  - and

    reflect the variation in solution activity coefficients.

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- reflects the temperature dependence of the enthalpy of fusion.

Thermodynamic Functions

Using the Apelblat parameters, the dissolution enthalpy (

) and entropy (

) can be derived:

Interpretation: A positive

indicates an endothermic process (solubility increases with temperature), which is typical for nitroanilines in organic solvents.

Anticipated Solubility Trends & Data Analysis

Based on the structural homology with 2-chloro-5-nitroaniline and 4-nitroaniline, the following solubility hierarchy is predicted for **2-Chloro-3-nitroaniline**.

Table 1: Predicted Relative Solubility Ranking (at 298.15 K)

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Solvent Class	Representative Solvent	Predicted Solubility	Interaction Mechanism
Polar Aprotic	DMF, DMSO	High	Strong dipole-dipole interactions; disruption of solute lattice.
Ketones	Acetone, 2-Butanone	High-Moderate	Dipole-dipole; H-bond acceptance from amine.
Esters	Ethyl Acetate	Moderate	Polar interactions; moderate solvent power.
Alcohols	Ethanol, Methanol	Moderate	H-bonding (Amphiprotic); limited by alkyl chain length.
Aromatic	Toluene	Low	stacking (weak); lacks polarity to solvate nitro group.
Water	Water	Very Low	Hydrophobic effect dominates; high lattice energy.

Note: Solubility generally increases with temperature across all solvents.

Comparative Analysis Logic

The 3-nitro position (meta) often results in lower lattice energy compared to the 4-nitro (para) isomer due to reduced symmetry, potentially making the 2-chloro-3-nitro isomer more soluble than its para-counterparts in organic solvents.

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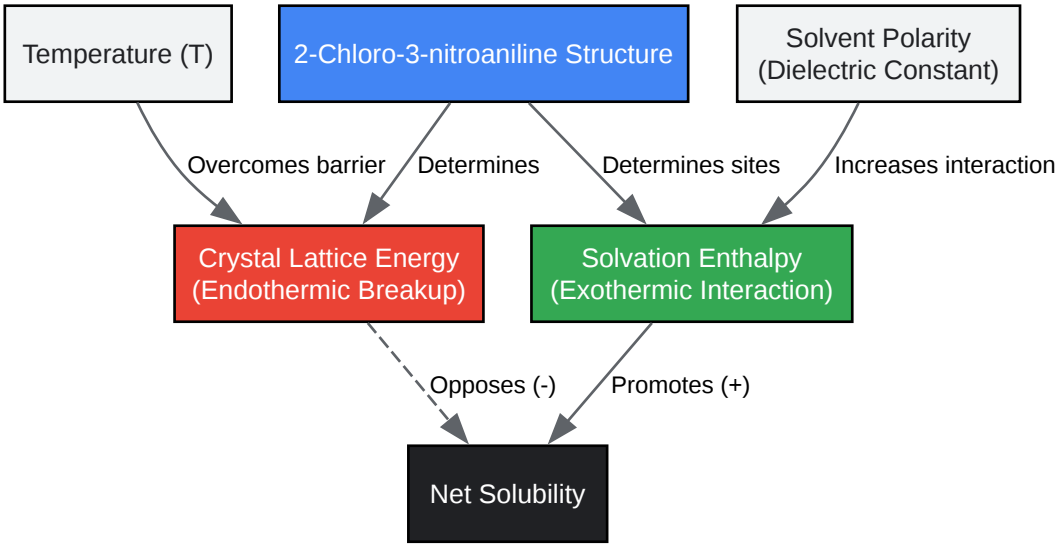

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Caption: Thermodynamic factors influencing the net solubility of the compound.

Process Applications

Purification via Recrystallization

The steep solubility curve in alcohols (solubility increases significantly with T) makes Ethanol or Methanol ideal candidates for recrystallization.

- Method: Dissolve crude **2-Chloro-3-nitroaniline** in boiling ethanol. Filter hot to remove insoluble mechanical impurities. Cool slowly to 4°C to crystallize pure needles.

Reaction Solvent Selection

For nucleophilic substitution reactions involving the chlorine atom, DMF is the preferred solvent due to high solubility and the ability to stabilize transition states.

References

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